

Safety and handling precautions for 3-Vinylbenzoic acid ethyl ester

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Compound of Interest

Compound Name: 3-Vinylbenzoic acid ethyl ester

Cat. No.: B1611398

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An In-Depth Technical Guide to the Safe Handling of 3-Vinylbenzoic Acid Ethyl Ester

For the attention of researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the safety protocols and handling precautions for **3-Vinylbenzoic acid ethyl ester** (also known as ethyl 3-ethenylbenzoate). Adherence to these guidelines is critical to ensure a safe laboratory environment and mitigate risks associated with the handling of this chemical compound.

Section 1: Compound Identification and Hazard Summary

- Chemical Name: **3-Vinylbenzoic acid ethyl ester**
- Synonyms: Ethyl 3-ethenylbenzoate, 3-VINYL BENZOIC ACID ETHYL ESTER[1]
- CAS Number: 33745-48-1[1]
- Molecular Formula: C₁₁H₁₂O₂
- Molecular Weight: 176.21 g/mol [1]

Hazard Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Vinylbenzoic acid ethyl ester** is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)

Pictograms:

GHS Pictogram	Hazard
GHS07	Exclamation Mark

Section 2: Prudent Handling and Personal Protective Equipment (PPE)

A risk-based approach is paramount when handling **3-Vinylbenzoic acid ethyl ester**. The following engineering controls and personal protective equipment are mandatory to minimize exposure.

2.1 Engineering Controls:

- Ventilation: All work with this compound must be conducted in a well-ventilated area.[\[1\]](#) A certified chemical fume hood is the preferred engineering control to minimize inhalation of

vapors.

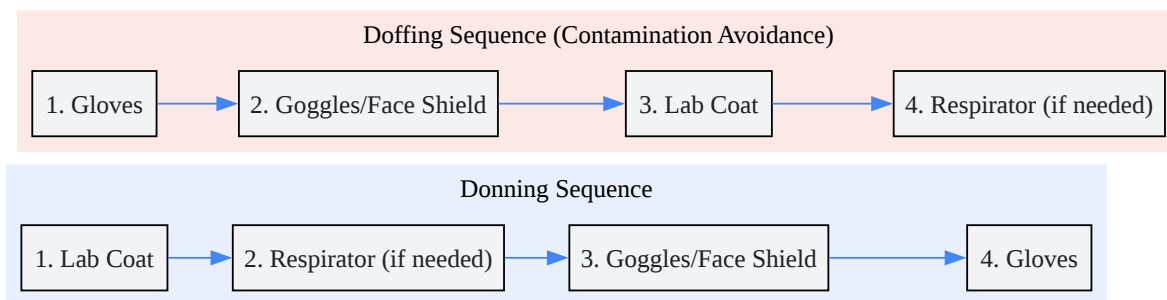
- Eyewash and Safety Shower: A readily accessible eyewash station and safety shower are essential in any laboratory where this chemical is handled.^[1]

2.2 Personal Protective Equipment (PPE):

The selection of appropriate PPE is critical. The following table outlines the minimum requirements.

Body Part	PPE Recommendation	Rationale
Eyes/Face	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.	Protects against splashes and vapors that can cause serious eye irritation. ^{[1][4]}
Skin	Chemical-resistant gloves (e.g., Butyl rubber). ^[5] A lab coat or chemical-resistant apron should be worn.	Prevents skin contact which can cause irritation. ^{[1][4]}
Respiratory	Not typically required when using adequate engineering controls (fume hood). If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	Protects against inhalation of vapors which may cause respiratory irritation. ^[1]

PPE Donning and Doffing Workflow:



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Caption: Proper sequence for donning and doffing PPE to minimize contamination.

Section 3: Storage and Disposal

Proper storage and disposal are crucial for maintaining a safe laboratory environment and complying with regulations.

3.1 Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[1]
- Keep away from incompatible substances such as strong oxidizing agents and strong bases.^[4]
- Keep away from sources of ignition.^[1]

3.2 Disposal:

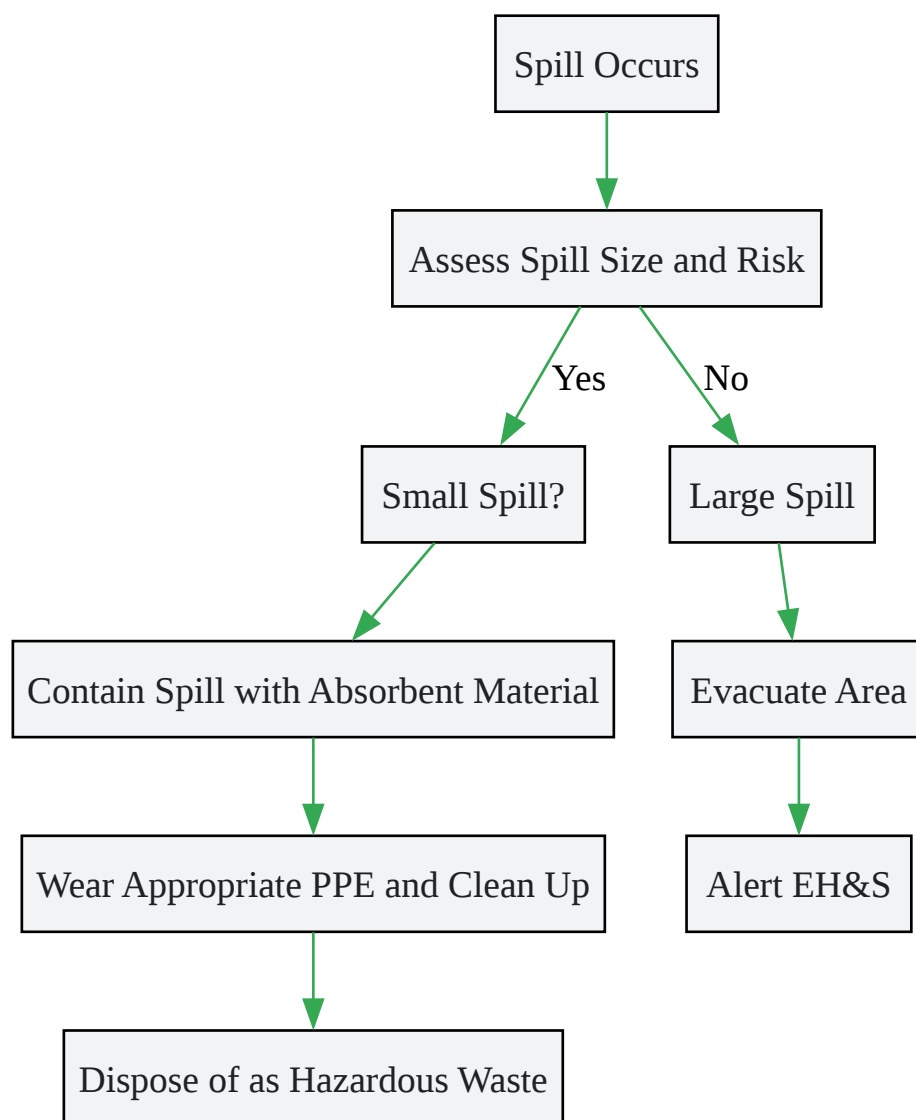
- Dispose of contents and container in accordance with local, state, and federal regulations.^[1]
- Do not allow the product to enter drains, other waterways, or soil.^[1]
- Contaminated materials should be treated as hazardous waste.

Section 4: First Aid and Emergency Procedures

In the event of an exposure, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [1] [6]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. [1] [6] Seek medical attention if irritation persists. [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] Remove contact lenses if present and easy to do. [1] Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. [1] Rinse mouth with water. Never give anything by mouth to an unconscious person. [1] Seek immediate medical attention. [1]

Spill Response Decision Tree:



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Caption: Decision-making workflow for responding to a chemical spill.

Section 5: Toxicological and Reactivity Information

- Acute Toxicity: Data not available.[1]
- Routes of Exposure: Inhalation, eye contact, skin contact, ingestion.[1]
- Symptoms of Exposure:
 - Skin: Itching, scaling, reddening, or blistering.[1]

- Eyes: Redness, pain, or severe damage.[1]
- Inhalation: Irritation of the lungs and respiratory system.[1]
- Chemical Stability: Stable under recommended storage conditions.[1]
- Incompatible Materials: Strong oxidizing agents, strong bases.[4]
- Hazardous Decomposition Products: Carbon oxides may be formed during combustion.[1]

Section 6: Experimental Protocol - Safe Weighing and Solution Preparation

This protocol outlines the steps for safely weighing **3-Vinylbenzoic acid ethyl ester** and preparing a solution, integrating the necessary safety precautions.

Objective: To accurately weigh a specified mass of **3-Vinylbenzoic acid ethyl ester** and dissolve it in a suitable solvent to a final concentration.

Materials:

- **3-Vinylbenzoic acid ethyl ester**
- Appropriate solvent (e.g., ethanol, ethyl acetate)
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask with stopper
- Beaker
- Magnetic stir bar and stir plate (optional)
- Appropriate PPE (lab coat, gloves, safety goggles)

Procedure:

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required personal protective equipment.
 - Decontaminate the work surface within the fume hood.
 - Place all necessary equipment inside the fume hood.
- Weighing:
 - Tare the analytical balance with the weighing paper or boat on the pan.
 - Carefully use a clean spatula to transfer the desired amount of **3-Vinylbenzoic acid ethyl ester** onto the weighing vessel. Avoid generating dust or aerosols.
 - Record the exact mass of the compound.
- Dissolution:
 - Carefully transfer the weighed compound into a beaker.
 - Add a small amount of the chosen solvent to the beaker to dissolve the solid. A magnetic stir bar and stir plate can be used to facilitate dissolution.
 - Once dissolved, quantitatively transfer the solution to the volumetric flask.
 - Rinse the beaker with a small amount of solvent and add the rinsing to the volumetric flask to ensure all the compound is transferred.
 - Add solvent to the volumetric flask until the meniscus reaches the calibration mark.
 - Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Cleanup:

- Wipe down the spatula and any contaminated surfaces with a suitable solvent and dispose of the cleaning materials as hazardous waste.
- Properly dispose of the weighing paper/boat and any other contaminated disposable materials.
- Remove PPE following the correct doffing procedure.
- Wash hands thoroughly with soap and water.

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